

Application Notes and Protocols: 8-Octadecenoic Acid in Lipidomics

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Compound of Interest

Compound Name: 8-Octadecenoic acid

CAS No.: 2197-55-9

Cat. No.: B1240318

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Introduction

8-Octadecenoic acid and its derivatives, particularly oxidized forms like 8-oxo-9-octadecenoic acid (OOA), are emerging as significant bioactive lipids in the field of lipidomics. These molecules play crucial roles in various cellular processes, including inflammation and cell signaling. Their study offers potential for the discovery of new biomarkers and therapeutic targets for a range of diseases. This document provides detailed application notes and experimental protocols for the study of **8-Octadecenoic acid** and its derivatives in lipidomics research.

Applications in Lipidomics

8-Octadecenoic acid and its metabolites are involved in key biological pathways and are increasingly being investigated for their potential as biomarkers and therapeutic agents.

- **Anti-inflammatory Agent:** 8-oxo-9-octadecenoic acid (OOA) has demonstrated potent anti-inflammatory effects. It significantly suppresses the production of pro-inflammatory mediators

such as nitric oxide (NO) and cytokines, including tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6), in macrophage cells stimulated with lipopolysaccharide (LPS).[1][2][3] This inhibitory action is mediated through the downregulation of key signaling pathways.

- **Modulator of Cellular Signaling:** OOA has been shown to inhibit the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) signaling pathways.[1][2] Specifically, it reduces the phosphorylation of I κ B- α and p50 in the NF- κ B pathway and inhibits the phosphorylation of c-Jun N-terminal kinase (JNK) and extracellular signal-regulated kinase (ERK) in the MAPK pathway.[1][2]
- **Potential Biomarker:** The analysis of **8-Octadecenoic acid** and its oxidized metabolites in biological samples can serve as a valuable tool for identifying biomarkers associated with inflammatory diseases and other pathological conditions. Lipidomics approaches enable the sensitive and specific quantification of these molecules.

Quantitative Data Summary

The following tables summarize the dose-dependent inhibitory effects of 8-oxo-9-octadecenoic acid (OOA) on the production of inflammatory mediators in LPS-stimulated RAW 264.7 macrophage cells.[1][3]

Table 1: Inhibition of Nitric Oxide (NO) Production by 8-oxo-9-octadecenoic acid

OOA Concentration (μ M)	NO Production (% of LPS control)
0 (LPS only)	100%
12.5	Significantly reduced
25	Significantly reduced
50	Significantly reduced*

*Note: The source indicates a significant, concentration-dependent inhibition, but does not provide specific percentage values.

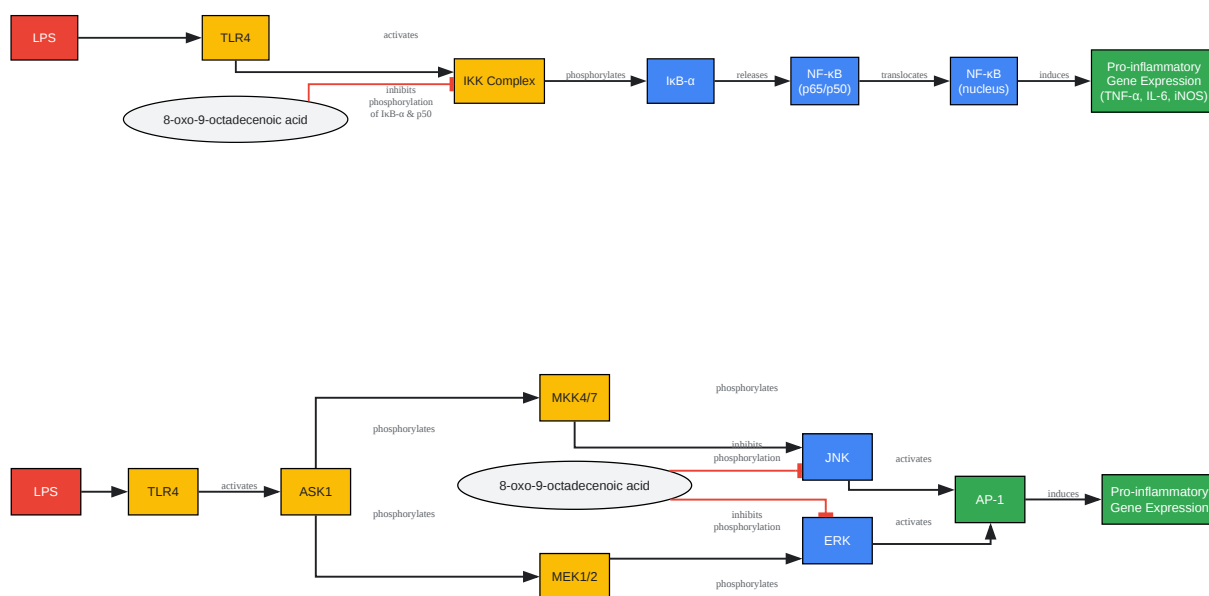
Table 2: Inhibition of TNF- α and IL-6 Production by 8-oxo-9-octadecenoic acid

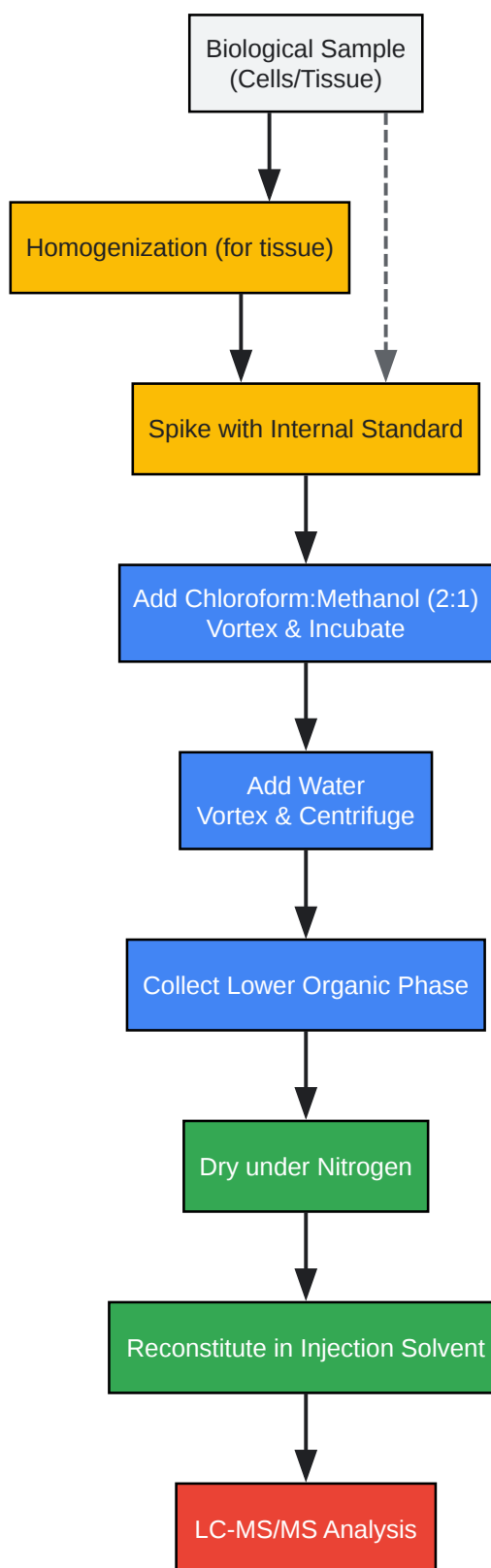
OOA Concentration (μM)	TNF- α Production (% of LPS control)	IL-6 Production (% of LPS control)
0 (LPS only)	100%	100%
12.5	Significantly reduced	Significantly reduced
25	Significantly reduced	Significantly reduced
50	Significantly reduced	Significantly reduced

*Note: The source indicates a significant, concentration-dependent inhibition, but does not provide specific percentage values.

Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways modulated by 8-oxo-9-octadecenoic acid.





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References

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- 2. Anti-inflammation effects of 8-oxo-9-octadecenoic acid isolated from *Undaria peterseniana* in lipopolysaccharide-stimulated macrophage cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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